

An In-depth Technical Guide to the Chemical Properties of Ethylammonium Acetate

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Compound of Interest

Compound Name: Ethylammonium acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **ethylammonium acetate**. The information is compiled for professionals in research and drug development, with a focus on data presentation, experimental context, and the fundamental chemistry governing its applications.

Core Chemical and Physical Properties

Ethylammonium acetate is an organoammonium salt formed from the acid-base reaction between ethylamine and acetic acid.[1][2] As a salt of a weak base and a weak acid, its properties in solution are of significant interest, particularly for applications requiring buffering capacity.[3] While specific experimental data for some physical properties are not widely published, the following tables summarize known computed values and expected properties based on analogous compounds.

General and Computed Properties

The fundamental identifiers and computed molecular properties for **ethylammonium acetate** are well-established.

Property	Value	Reference(s)
IUPAC Name	ethylazanium acetate	[1]
Synonyms	Ethylamine acetic acid salt, Ethanaminium acetate	[1]
Molecular Formula	C ₄ H ₁₁ NO ₂	[1]
Molecular Weight	105.14 g/mol	[1]
Exact Mass	105.078978594 Da	[1]
SMILES	<chem>CC[NH3+].CC(=O)[O-]</chem>	[1]
InChIKey	QRMKTNANRJCRCY- UHFFFAOYSA-N	[1]
Topological Polar Surface Area	67.8 Å ²	[1]
Component Compounds	Acetic Acid (CID: 176), Ethylamine (CID: 6341)	[1]

Estimated Physical Properties

Direct experimental values for properties such as melting and boiling points are not readily available. The data below are estimations based on chemically similar ammonium salts like ammonium acetate and diethylammonium acetate.[4][5]

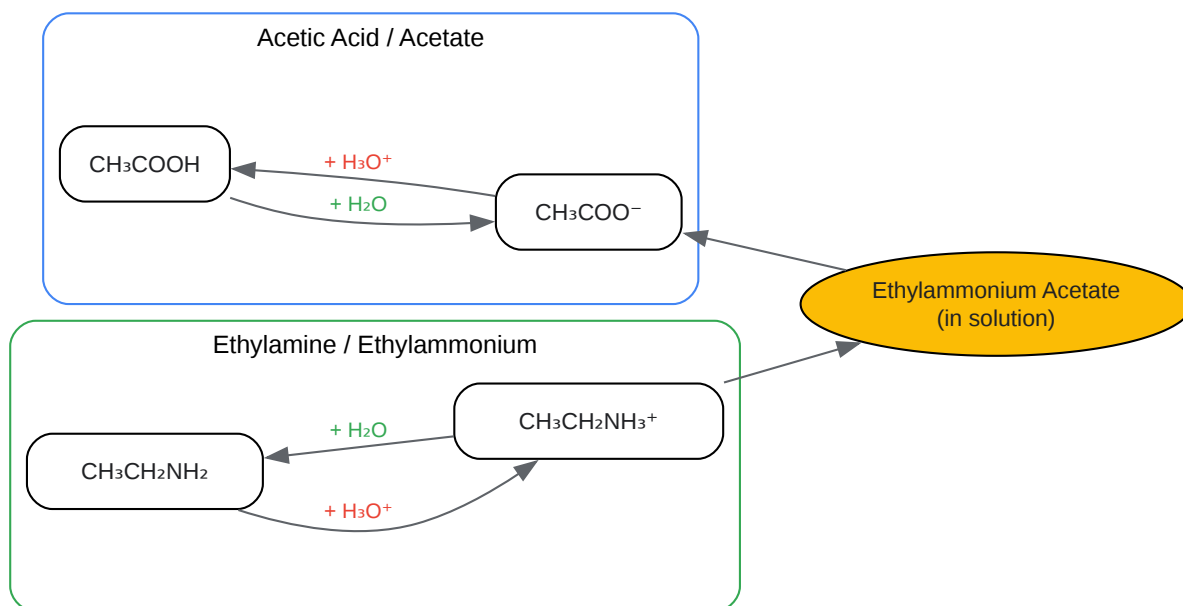
Property	Estimated Value / Description	Reference(s)
Physical Appearance	Expected to be a white, crystalline, hygroscopic solid.	[4][5]
Melting Point	Expected to be a relatively low-melting solid. For comparison, ammonium acetate melts at 114 °C.	[5][6]
Boiling Point	Not applicable; likely decomposes upon strong heating.	[5]
Density	Expected to be slightly denser than water. Ammonium acetate has a density of 1.073-1.17 g/cm ³ .	[3][5]
Solubility	Expected to be highly soluble in water and soluble in polar organic solvents like ethanol.	[4][7][8]

Acid-Base Chemistry and Buffering Capacity

The primary utility of **ethylammonium acetate** in many laboratory and pharmaceutical contexts stems from its nature as a salt of a weak acid (acetic acid, pK_a ≈ 4.76) and a weak base (ethylamine, pK_a of conjugate acid ≈ 10.7). This composition allows it to function as a buffer across two distinct pH ranges.

The equilibrium in an aqueous solution can be described as follows: $\text{CH}_3\text{COOH} + \text{CH}_3\text{CH}_2\text{NH}_2 \rightleftharpoons \text{CH}_3\text{COO}^- + \text{CH}_3\text{CH}_2\text{NH}_3^+$

This dual-component system can buffer solutions around pH 4.75 (acetate buffer region) and pH 10.7 (ethylammonium buffer region). This makes it a versatile, albeit unconventional, buffer for various biochemical assays.



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Figure 1. Acid-base equilibrium of **ethylammonium acetate** in solution.

Synthesis and Experimental Protocols

General Synthesis Protocol

Ethylammonium acetate is synthesized via a straightforward acid-base neutralization reaction. The following protocol is adapted from methods used for similar alkylammonium salts. [\[9\]](#)[\[10\]](#)

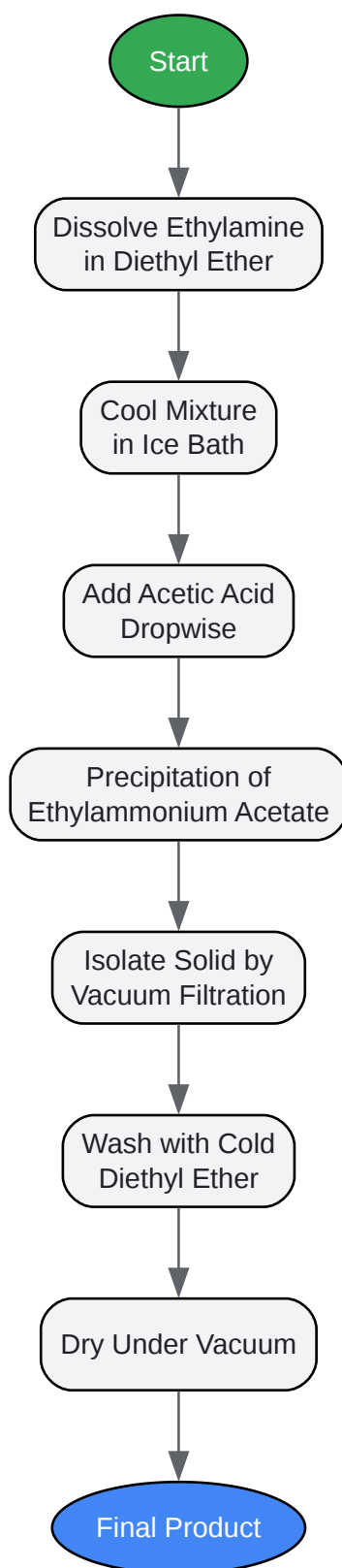
Materials:

- Ethylamine (e.g., 70% solution in water or anhydrous)
- Glacial Acetic Acid
- Anhydrous Diethyl Ether (or other suitable non-polar solvent)

- Stir plate and magnetic stir bar
- Ice bath
- Round-bottom flask and dropping funnel

Methodology:

- Preparation: In a round-bottom flask, dissolve a specific molar amount of ethylamine in anhydrous diethyl ether. Cool the flask in an ice bath to manage the exothermic nature of the reaction.
- Reaction: Add one molar equivalent of glacial acetic acid dropwise to the stirred ethylamine solution using a dropping funnel over 30-60 minutes.
- Precipitation: As the acetic acid is added, the **ethylammonium acetate** salt, which is insoluble in diethyl ether, will precipitate out as a white solid.
- Crystallization: After the addition is complete, allow the mixture to stir in the ice bath for another hour to ensure complete reaction and precipitation. For improved crystal formation, the mixture can be stored at a low temperature (e.g., 4 °C) overnight.
- Isolation and Purification: Collect the solid product by vacuum filtration. Wash the crystals with a small amount of cold diethyl ether to remove any unreacted starting materials.
- Drying: Dry the purified **ethylammonium acetate** under a vacuum to remove residual solvent. Store the final product in a desiccator due to its hygroscopic nature.



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Figure 2. General workflow for the synthesis of **ethylammonium acetate**.

Spectroscopic Properties (Predicted)

No definitive, published spectra for **ethylammonium acetate** were identified. However, the expected NMR and IR spectral data can be predicted based on the known spectra of its constituent ions and related molecules like ethyl acetate.

Predicted ^1H NMR Spectrum

The proton NMR spectrum is expected to show three distinct signals corresponding to the ethyl group of the cation and the methyl group of the anion.

Predicted Signal	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Reference(s)
1	~ 1.3	Triplet (t)	3H	-CH ₃ (of ethyl)	[11]
2	~ 1.9	Singlet (s)	3H	-CH ₃ (of acetate)	[11]
3	~ 3.1	Quartet (q)	2H	-CH ₂ - (of ethyl)	[11]
4	Broad, variable	Singlet (s)	3H	-NH ₃ ⁺	

Note: The chemical shift of the -NH₃⁺ protons can vary significantly based on solvent, concentration, and temperature, and may exchange with solvent protons.

Predicted IR Spectrum

The infrared spectrum should feature characteristic absorption bands for the ammonium and carboxylate functional groups.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Reference(s)
3200-2800	N-H Stretch	R-NH ₃ ⁺	[12]
2980-2850	C-H Stretch (sp ³)	Alkyl C-H	[13]
1600-1550	C=O Asymmetric Stretch	Carboxylate (COO ⁻)	[12]
1420-1380	C=O Symmetric Stretch	Carboxylate (COO ⁻)	[12]

Applications in Research and Drug Development

While direct applications of **ethylammonium acetate** are not as widely documented as those for ammonium acetate, its properties make it suitable for several roles in pharmaceutical and biochemical research:

- **Buffering Agent:** Like ammonium acetate, it can be used to prepare buffer solutions for HPLC, capillary electrophoresis, and various enzymatic or cell-based assays, particularly where a volatile buffer is required for subsequent analysis by mass spectrometry.[3]
- **Phase Transfer Catalyst:** The amphiphilic nature of alkylammonium salts allows them to act as phase transfer catalysts, facilitating reactions between reactants in immiscible phases.[7]
- **Reagent in Synthesis:** It can serve as a mild base or a source of acetate and ethylammonium ions in organic synthesis. For example, related compounds like **triethylammonium acetate** are used as catalysts in reactions such as the Biginelli condensation.[14]

Safety and Handling

A specific Safety Data Sheet (SDS) for **ethylammonium acetate** is not commonly available. However, based on its components and related compounds, the following precautions should be observed:

- Hazards: Assumed to be an irritant to the skin, eyes, and respiratory tract. Handle with appropriate personal protective equipment (PPE).
- Handling: Use in a well-ventilated area or fume hood. Avoid inhalation of dust and direct contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials. Due to its hygroscopic nature, storage in a desiccator is recommended.

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